Introduction: The Significance of Ethyl p-Acetoxybenzoate Solubility

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Compound of Interest

Compound Name:	*Ethyl p-acetoxybenzoate*
CAS No.:	*13031-45-3*
Cat. No.:	*B083490*

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Ethyl p-acetoxybenzoate (also known as 4-carbethoxyphenyl acetate) is an organic ester with the molecular formula $C_{11}H_{12}O_4$[1][2]. While it shares a structural resemblance to acetylsalicylic acid (aspirin), its primary applications are often as an intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs) and other specialty chemicals. The successful design of crystallization, purification, and formulation processes for any API is fundamentally dependent on a thorough understanding of its solubility behavior.[3][4] Inefficient solvent selection or a poor grasp of solubility limits can lead to low yields, impure final products, and significant challenges during process scale-up.

This guide provides a comprehensive overview of the principles, experimental determination, and thermodynamic modeling of **ethyl p-acetoxybenzoate** solubility. It is intended for researchers, chemists, and drug development professionals who require a deep, practical understanding of this critical physicochemical property. We will explore not only the solubility in common organic solvents but also the growing importance of "green" solvents in sustainable pharmaceutical manufacturing.[5][6]

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Core Physicochemical Properties Influencing Solubility

The solubility of a solid in a liquid is a thermodynamic equilibrium process governed by the intermolecular forces between the solute-solute, solvent-solvent, and solute-solvent molecules.[7] To predict the behavior of **ethyl p-acetoxybenzoate**, we must first consider its intrinsic properties.

Property	Value	Significance for Solubility
Molecular Formula	$C_{11}H_{12}O_4$	Provides the elemental composition.
Molecular Weight	208.21 g/mol [8]	Influences mass-based solubility calculations.
Melting Point (T_m)	34 °C[9]	A relatively low melting point suggests that the crystal lattice energy is not excessively high, which can favor dissolution.
LogP (Octanol-Water)	1.78[1]	A positive LogP value indicates a preference for non-polar (lipophilic) environments over polar (hydrophilic) ones, predicting low water solubility.
Density	1.147 g/cm^3[1]	Relevant for process calculations involving mass and volume.
Structure	Aromatic ring, ethyl ester, and acetyl ester groups.	The ester groups provide some polar character, but the dominant aromatic ring makes the molecule largely non-polar. The potential for hydrogen bonding is limited as it lacks hydrogen bond donors.

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The fundamental principle of "like dissolves like" provides a strong preliminary guide.[10] Given its LogP of 1.78 and the presence of a large non-polar benzene ring, **ethyl p-acetoxybenzoate** is expected to be sparingly soluble in water but readily soluble in a variety of organic solvents.[11]

Experimental Determination of Equilibrium Solubility

The most reliable method for determining the solubility of a compound is through direct experimental measurement. The isothermal equilibrium "shake-flask" method is the gold standard for generating accurate thermodynamic solubility data.[7] This method ensures that the solution has reached a true state of saturation at a given temperature.

Protocol: Isothermal Shake-Flask Solubility Determination

This protocol describes a self-validating system for measuring the equilibrium solubility of **ethyl p-acetoxybenzoate**.

1. Preparation & Setup:

- Rationale: To ensure accuracy, all glassware must be scrupulously clean and dry to prevent contamination. Precise temperature control is critical as solubility is highly temperature-dependent.[7]
- Steps:
  - Place several sealed vials, each containing a precisely known volume (e.g., 5.0 mL) of the selected solvent, into an orbital shaker with integrated temperature control.
  - Set the desired temperature (e.g., 25 °C or 298.15 K) and allow the solvents to equilibrate for at least one hour.

2. Saturation:

- Rationale: An excess of the solid solute is added to ensure that the solvent becomes fully saturated and that a solid phase remains in equilibrium with the liquid phase. This is the

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definition of a saturated solution.[7]

- Steps:
  - Add an excess amount of crystalline **ethyl p-acetoxybenzoate** to each vial. "Excess" means enough solid is added so that it is clearly visible at the bottom of the vial even after the equilibration period.
  - Seal the vials tightly to prevent solvent evaporation.
  - Begin agitation at a constant rate (e.g., 150 rpm) to facilitate dissolution and maintain a uniform suspension.

3. Equilibration:

- Rationale: Dissolution is not instantaneous. The system requires sufficient time to reach thermodynamic equilibrium, where the rate of dissolution equals the rate of precipitation.[7] The time required can vary significantly depending on the solute-solvent system and may need to be determined empirically (e.g., by taking measurements at 24, 48, and 72 hours to see if the concentration remains constant).
- Steps:
  - Allow the vials to shake at a constant temperature for a pre-determined period (typically 24-72 hours).

4. Sample Preparation & Analysis:

- Rationale: It is crucial to separate the undissolved solid from the saturated solution without altering the temperature or concentration. Filtration through a chemically inert filter is the standard method. Dilution is often necessary to bring the sample concentration within the linear range of the analytical instrument.
- Steps:
  - Stop the shaker and let the vials stand undisturbed in the temperature-controlled environment for at least 30 minutes to allow the excess solid to settle.

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- Carefully withdraw a known volume of the supernatant using a pre-warmed pipette.
- Immediately filter the solution through a 0.45 µm syringe filter (e.g., PTFE, if compatible) into a clean volumetric flask. This removes any remaining solid particulates.
- Dilute the filtered sample with a suitable mobile phase or solvent to a concentration appropriate for analysis.
- Analyze the concentration of **ethyl p-acetoxybenzoate** in the diluted sample using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis Spectroscopy.

5. Calculation:

- Rationale: The final solubility is calculated by back-calculating from the measured concentration of the diluted sample, accounting for all dilution factors.
- Steps:
  - Determine the concentration of the analyte from a calibration curve.
  - Multiply the measured concentration by the dilution factor to obtain the solubility of **ethyl p-acetoxybenzoate** in the chosen solvent at the specified temperature. The result is typically expressed in units of mg/mL, mol/L (M), or as a mole fraction.

Experimental Workflow Visualization

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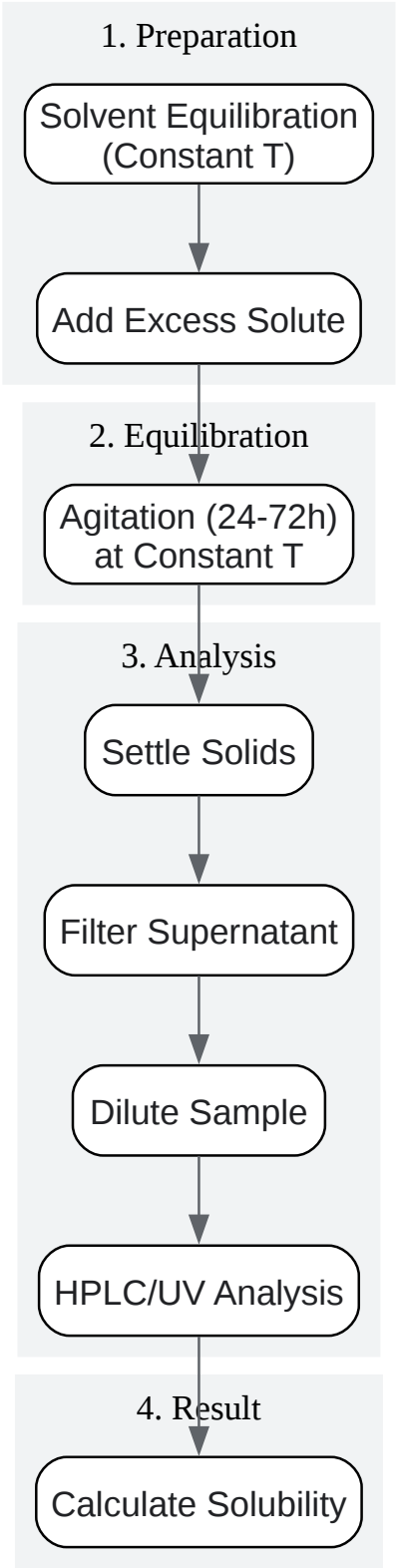

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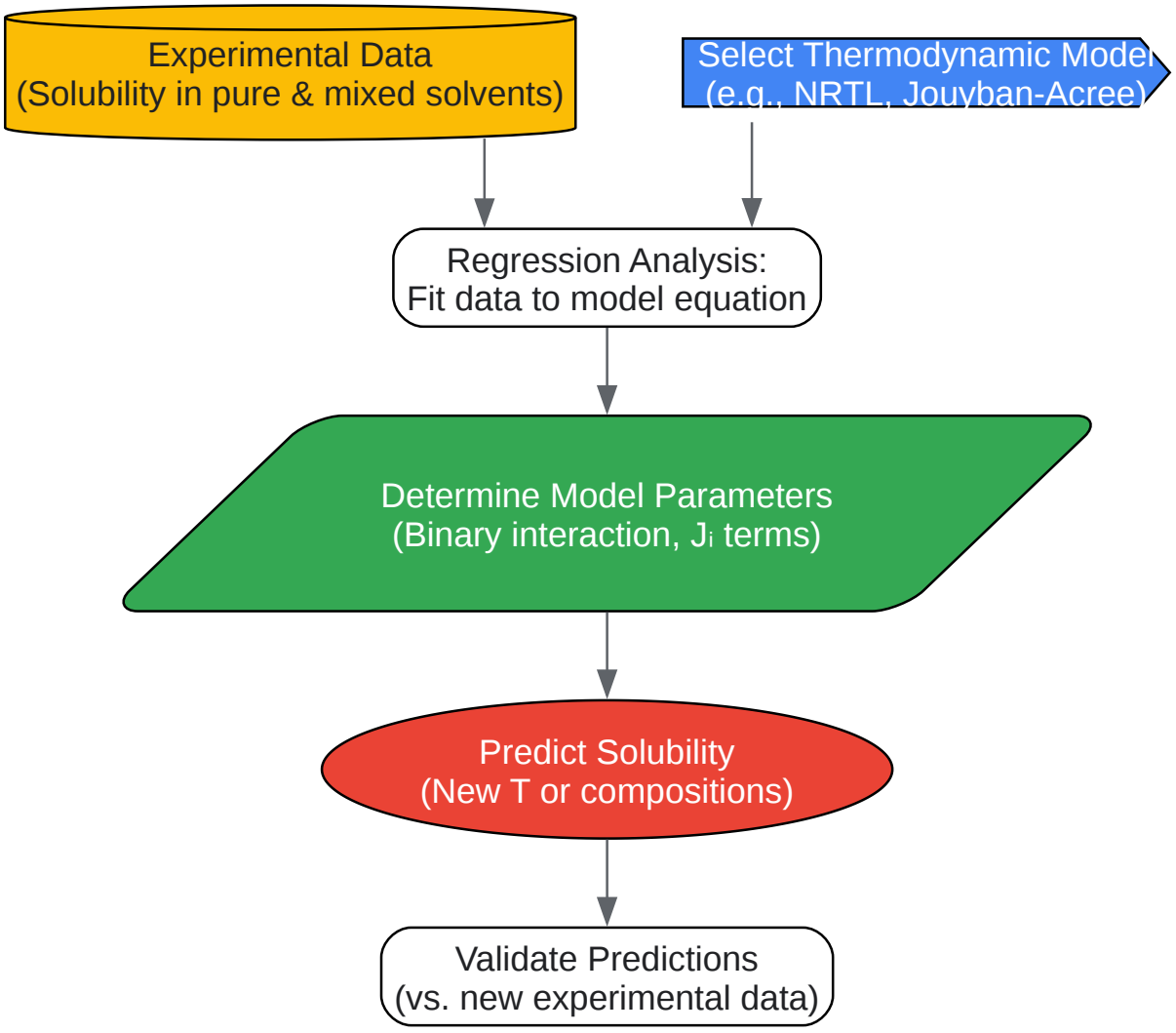

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Caption: General Workflow for Thermodynamic Solubility Modeling.

Conclusion

A comprehensive understanding of the solubility of **ethyl p-acetoxybenzoate** is essential for its effective use in chemical synthesis and pharmaceutical development. This guide has established that **ethyl p-acetoxybenzoate** is a largely non-polar compound with low aqueous solubility but good solubility in a range of common organic solvents. The gold-standard shake-flask method provides the most reliable means of experimental solubility determination. Furthermore, thermodynamic models such as NRTL, UNIQUAC, and the Jouyban-Acree model offer powerful, predictive capabilities that, when combined with targeted experimental data,

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enable the efficient design and optimization of crystallization and purification processes. As the industry moves towards greater sustainability, evaluating solubility in green solvents will become an increasingly critical step in early-stage development.

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